

Chemical structure and stability of chlortetracycline

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Compound of Interest

Compound Name: Aureomycin
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An In-depth Technical Guide on the Chemical Structure and Stability of Chlortetracycline

Introduction

Chlortetracycline, the first identified member of the tetracycline class of antibiotics, was discovered in 1945 from the actinomycete *Streptomyces aureofaciens*.^[1] It is a broad-spectrum antibiotic effective against a variety of Gram-positive and Gram-negative bacteria.^[2] ^[3] This technical guide provides a comprehensive overview of the chemical structure and stability of chlortetracycline, intended for researchers, scientists, and drug development professionals.

Chemical Structure of Chlortetracycline

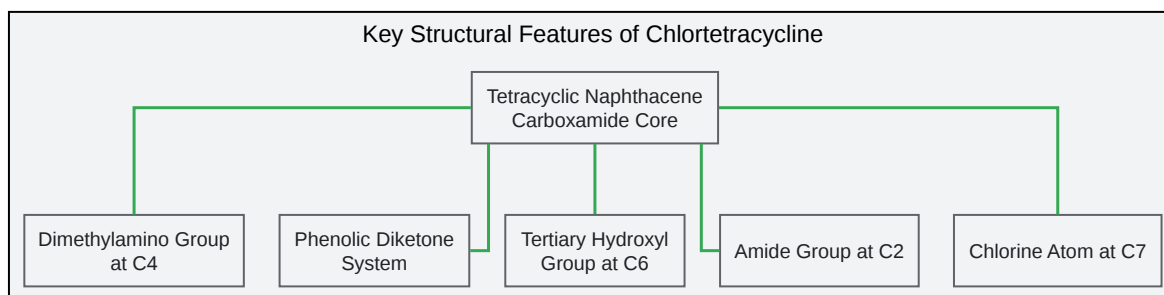
Chlortetracycline is a polyketide antibiotic characterized by a linearly fused tetracyclic naphthacene carboxamide core.^[4] Its chemical properties and biological activity are dictated by the various functional groups attached to this core structure.

1.1. Core Chemical Information

Identifier	Value
IUPAC Name	(4S,4aS,5aS,6S,12aR)-7-chloro-4-(dimethylamino)-1,6,10,11,12a-pentahydroxy-6-methyl-3,12-dioxo-4,4a,5,5a-tetrahydrotetracene-2-carboxamide[4]
Molecular Formula	C22H23ClN2O8[4]
Molecular Weight	478.9 g/mol [4]
CAS Number	57-62-5[4]

1.2. Key Structural Features

The structure of chlortetracycline is comprised of four fused rings and a number of functional groups that are crucial for its antibacterial activity and chemical stability.



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Key structural components of Chlortetracycline.

Stability of Chlortetracycline

The stability of chlortetracycline is a critical factor in its formulation, storage, and therapeutic efficacy. It is susceptible to degradation under various environmental conditions, including pH, temperature, and light.[5]

2.1. Factors Affecting Stability

- pH: Chlortetracycline is most stable in acidic conditions (pH 3-4).[6] As the pH increases above 5, its degradation rate accelerates.[6]
- Temperature: Higher temperatures increase the rate of degradation.[5][7] Studies have shown a marked decrease in stability at 35°C compared to 22°C.[8]
- Light: Chlortetracycline is sensitive to light, and exposure can lead to photodecomposition.[6]
- Metal Ions: The presence of polyvalent metal ions, such as calcium and magnesium, can affect stability through complexation.[6]
- Humidity: Chlortetracycline can be gradually degraded by hydrolysis upon exposure to atmospheric humidity, a process that is accelerated by high temperatures.[6]

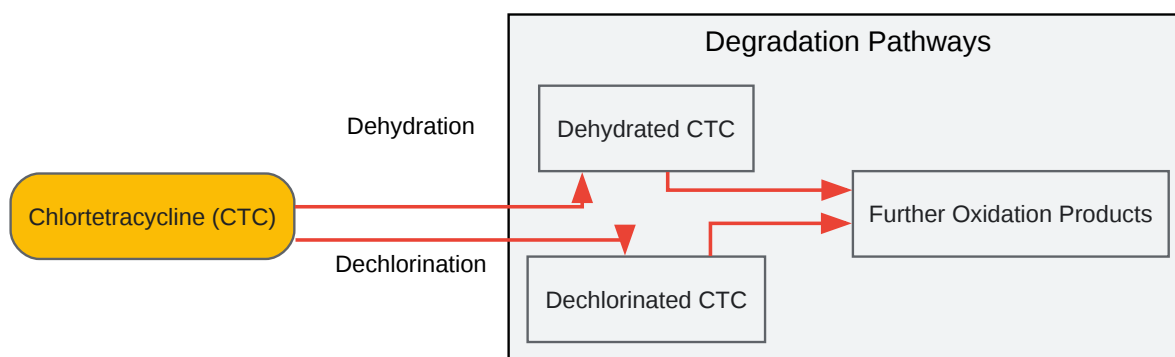
2.2. Quantitative Stability Data

The following table summarizes the degradation kinetics and half-life of chlortetracycline under different conditions.

Condition	Parameter	Value	Reference
Biological Half-Life	In vivo	5.6 hours	[9]
Oxidative Degradation	Apparent Activation Energy	$45 \pm 14 \text{ kJ mol}^{-1}$	[7]
Photocatalytic Degradation	Degradation Rate (Visible Light)	0.0353 min^{-1}	[10]
Microbial Fuel Cell	Degradation Rate (7 days)	74.2%	[11]
Soil Interstitial Water	Half-life (pH 8.5, with light)	~1 day	[6]
Sandy Soils	Half-life	25 to 34 days	[6]

Degradation Pathways

Chlortetracycline degrades into several products through various reactions, including epimerization, dehydration, and dechlorination. The primary degradation products include isochlortetracycline (iso-CTC), 4-epichlortetracycline (4-epi-CTC), anhydrochlortetracycline (anhydro-CTC), and 4-epianhydrochlortetracycline (4-epi-anhydro-CTC).^[7]



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Simplified degradation pathways of Chlortetracycline.

Experimental Protocols for Stability Analysis

4.1. High-Performance Liquid Chromatography (HPLC) for Chlortetracycline Quantification

A common method for determining the concentration of chlortetracycline in various matrices is reverse-phase HPLC.^[12]

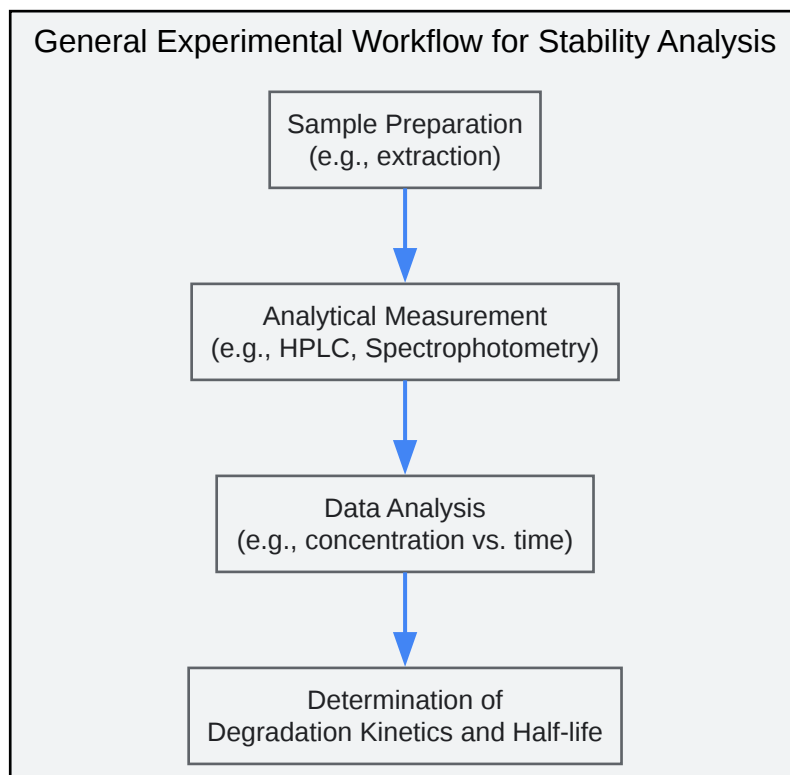
- Stationary Phase: Prodigy ODS3 (4.6 x 150 mm) column.^[12]
- Mobile Phase: A mixture of 66% aqueous solution containing 4 mM oxalic acid, 4 mM sodium oxalate, and 4 mM sodium decane sulfonate, and 34% acetonitrile.^[12]
- Flow Rate: 1 mL/min.^[12]
- Detection: UV absorbance at 370 nm.^[12]
- Injection Volume: 20 µL.^[12]

- Sample Preparation: Samples are typically extracted with an acidified acetone solution, filtered, and then injected into the HPLC system.[13]

4.2. Spectrophotometric Analysis

A rapid flow injection spectrophotometric procedure can also be used for the determination of chlortetracycline.[14]

- Principle: The method is based on the formation of a brown iron (III)-chlortetracycline complex.[14]
- Reagent: A stream of iron (III) (500 µg/mL in 5.0×10^{-3} mol/L HNO₃).[14]
- Detection: The complex is monitored at 423 nm.[14]
- Flow Rate: 4.0 mL/min.[14]
- Injection Volume: 150 µL.[14]



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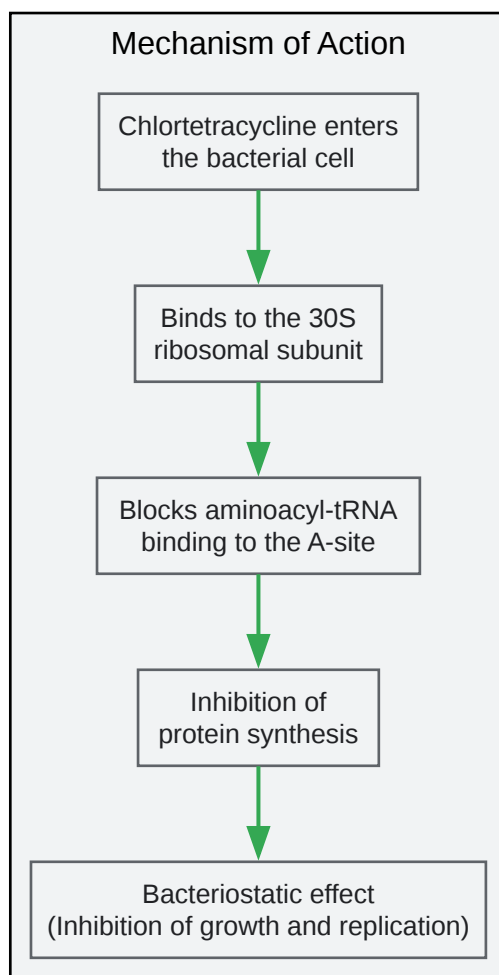
Workflow for Chlortetracycline stability assessment.

Mechanism of Antibacterial Action

Chlortetracycline exerts its bacteriostatic effect by inhibiting protein synthesis in bacteria.[3][9]

- Target: It binds to the 30S ribosomal subunit of the bacterial ribosome.[3][9][15]
- Action: This binding blocks the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site.[3][9][15]
- Result: The prevention of amino acid incorporation into the growing peptide chain leads to the cessation of protein synthesis, thereby inhibiting bacterial growth and replication.[3][9]

Recent studies have also suggested that chlortetracycline can cause transgenerational immunosuppression by interacting with the NF- κ B signaling pathway.[16]



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Antibacterial mechanism of Chlortetracycline.

Conclusion

This technical guide has detailed the chemical structure and stability of chlortetracycline. A thorough understanding of its tetracyclic core, functional groups, and susceptibility to degradation under various conditions is paramount for the effective formulation, storage, and clinical application of this important antibiotic. The provided experimental protocols offer a basis for the accurate quantification and stability assessment of chlortetracycline in research and development settings.

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